

# Personal protective equipment for handling Triclosan-methyl-d3

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## Compound of Interest

Compound Name: Triclosan-methyl-d3

Cat. No.: B1139822

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## Essential Safety and Handling Guide for Triclosan-methyl-d3

For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This guide provides immediate, essential safety and logistical information for the handling and disposal of **Triclosan-methyl-d3**.

Chemical Identity:

- Name: **Triclosan-methyl-d3**
- Synonyms: D3-Triclosan-methyl
- CAS Number: 1020719-98-5[1]
- Molecular Formula:  $C_{13}H_6D_3Cl_3O_2$
- Appearance: White to off-white solid[1]

## Hazard Identification and Personal Protective Equipment (PPE)

**Triclosan-methyl-d3** is classified as a hazardous substance. It is crucial to use appropriate personal protective equipment (PPE) to minimize exposure and ensure safety.

Potential Health Effects:[1][2]

- Inhalation: May be harmful if inhaled and may cause respiratory tract irritation.
- Skin: May be harmful if absorbed through the skin and causes skin irritation.
- Eyes: Causes serious eye irritation.
- Ingestion: May be harmful if swallowed.

The following table summarizes the recommended PPE for handling **Triclosan-methyl-d3**.

PPE Category	Item	Standard/Specification
Hand Protection	Chemical-resistant gloves	EN 374 (Europe), F739 (US)[3]
Neoprene, PVC, or Viton gloves are suitable options.[4]		
Eye Protection	Safety glasses with side-shields or chemical goggles	NIOSH (US) or EN 166 (EU) approved[2]
Face shield (if splashes are likely)		
Skin and Body	Protective clothing (e.g., lab coat, coveralls)	Long-sleeved shirt and long pants are a minimum.[4]
Respiratory	Dust respirator or approved positive flow respirator	Use when engineering controls are insufficient or when generating dust.[3]

## Safe Handling and Storage Procedures

Adherence to proper handling and storage protocols is critical to prevent contamination and accidental exposure.

Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood.

- Avoid generating dust. Use dry clean-up procedures like vacuuming with a HEPA filter or sweeping.[3]
- Do not eat, drink, or smoke in the handling area.[3]
- Wash hands thoroughly with soap and water after handling.[3]
- Launder contaminated clothing separately before reuse.[3][4]

#### Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[5]
- Store away from incompatible materials such as oxidizing agents (e.g., nitrates, chlorine bleaches).[3]

## Emergency and First Aid Measures

In case of accidental exposure, immediate and appropriate first aid is crucial.

Exposure Route	First Aid Procedure
Eye Contact	Rinse cautiously with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek medical attention.[1][5]
Skin Contact	Wash off immediately with plenty of soap and water. Remove contaminated clothing. If skin irritation occurs, get medical advice.[1][5]
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.[1]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a physician.[1][5]

## Spill and Disposal Plan

Proper management of spills and waste is essential to protect personnel and the environment.

**Triclosan-methyl-d3** is very toxic to aquatic life with long-lasting effects.<sup>[2]</sup>

Spill Response:

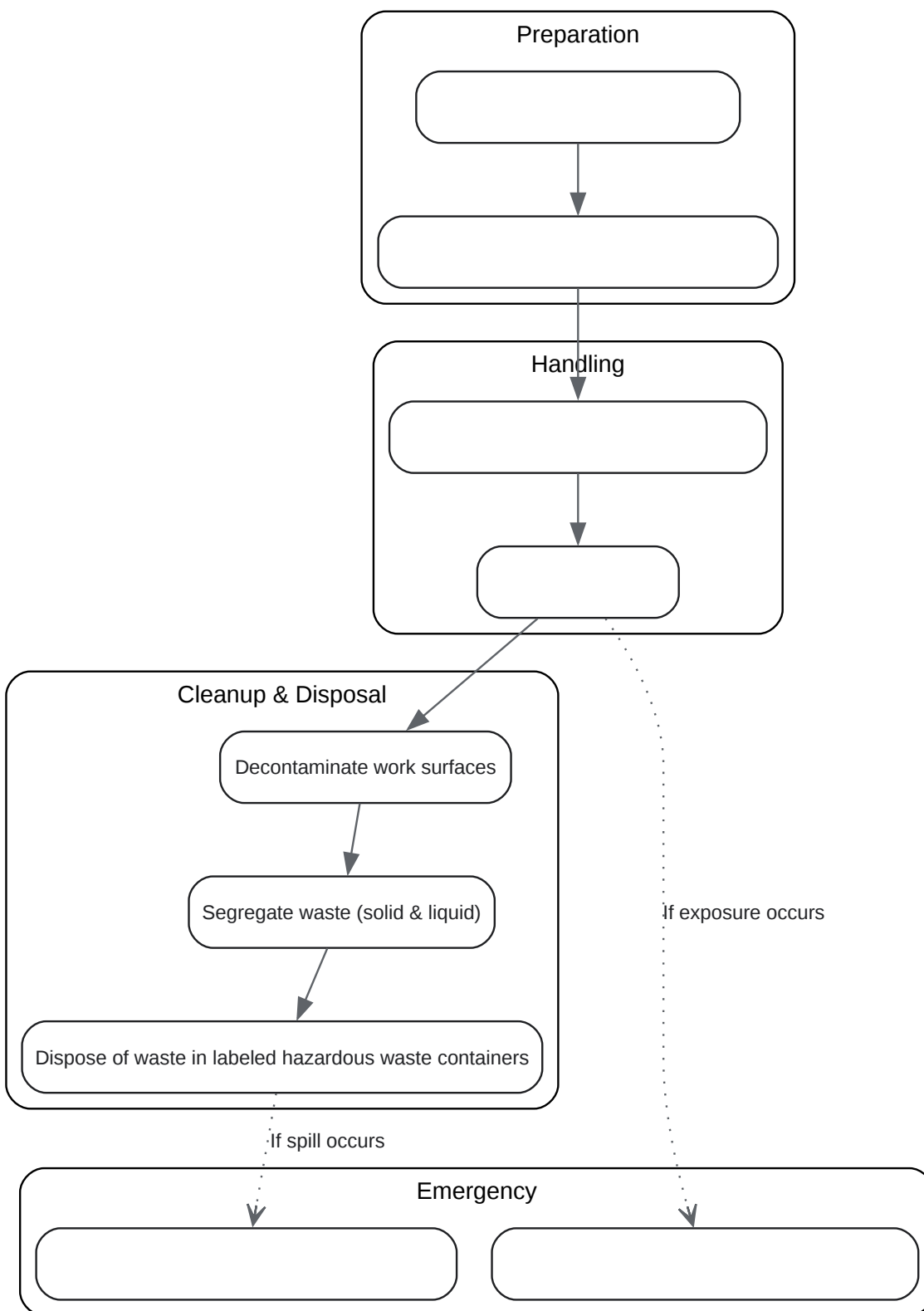
- Evacuate personnel from the immediate area.
- Ensure adequate ventilation.
- Wear appropriate PPE as outlined above.
- For small spills, absorb with an inert material (e.g., sand, vermiculite) and place in a suitable, closed container for disposal.<sup>[2]</sup>
- For large spills, contain the spillage and prevent it from entering drains.<sup>[2][3][6]</sup>

Disposal:

- Dispose of this material and its container as hazardous waste.<sup>[2]</sup>
- Contact a professional waste disposal service to dispose of this material.<sup>[2]</sup>
- Do not allow the product to enter drains or the environment.<sup>[1][2][6]</sup>

## Experimental Workflow for Handling Triclosan-methyl-d3

The following diagram illustrates the standard workflow for handling **Triclosan-methyl-d3** in a laboratory setting.



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Caption: Workflow for Safe Handling of **Triclosan-methyl-d3**.

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## References

- 1. static.cymitquimica.com [static.cymitquimica.com]
- 2. hpc-standards.com [hpc-standards.com]
- 3. datasheets.scbt.com [datasheets.scbt.com]
- 4. lcp-shared.s3.amazonaws.com [lcp-shared.s3.amazonaws.com]
- 5. spectrumchemical.com [spectrumchemical.com]
- 6. Triclosan | C<sub>12</sub>H<sub>7</sub>Cl<sub>3</sub>O<sub>2</sub> | CID 5564 - PubChem [pubchem.ncbi.nlm.nih.gov]
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